

Essential Safety and Operational Guide for Handling 4-Phenoxybenzonitrile

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Compound of Interest

Compound Name: **4-Phenoxybenzonitrile**

Cat. No.: **B1345653**

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For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety and logistical information for the proper handling and disposal of **4-Phenoxybenzonitrile**. Adherence to these procedures is critical for ensuring laboratory safety and minimizing environmental impact.

Hazard Identification and Personal Protective Equipment (PPE)

4-Phenoxybenzonitrile is classified as harmful if swallowed, in contact with skin, or if inhaled. [1] It is crucial to use appropriate personal protective equipment to prevent exposure.

Recommended Personal Protective Equipment:

PPE Category	Specification
Respiratory Protection	A NIOSH-approved N95 dust mask or a full-face respirator should be used if exposure limits are exceeded or if irritation is experienced. [2]
Eye Protection	Chemical safety goggles or a face shield are mandatory to protect against dust particles and splashes. [2] [3]
Hand Protection	Chemical-resistant gloves, such as nitrile or neoprene, must be worn. [3] Gloves should be inspected before use. [4]
Body Protection	A lab coat or chemical-resistant clothing is required. [3] For larger quantities or risk of splashing, a chemical-resistant apron or suit is recommended.
Footwear	Closed-toe shoes are mandatory in the laboratory. Chemical-resistant boots are recommended when handling larger quantities. [3] [5]

Physical and Chemical Properties

Understanding the properties of **4-Phenoxybenzonitrile** is key to safe handling.

Property	Value
Molecular Formula	C ₁₃ H ₉ NO
Molecular Weight	195.22 g/mol [1]
Appearance	White to off-white solid or powder [6]
Melting Point	42-46 °C [2]
Flash Point	110 °C (230 °F) - closed cup [2]
Solubility	Low solubility in water. [6] Soluble in some organic solvents. [6]

Step-by-Step Handling Protocol

Preparation:

- Ensure a well-ventilated work area, such as a chemical fume hood.[\[4\]](#)
- Inspect all PPE for integrity before use.
- Have an emergency plan and ensure eyewash stations and safety showers are accessible.

Handling:

- Avoid the formation of dust and aerosols.[\[4\]](#)
- Weigh and transfer the chemical in a designated area to minimize contamination.
- Use non-sparking tools to prevent ignition.[\[4\]](#)
- Keep the container tightly closed when not in use.[\[4\]](#)

Post-Handling:

- Thoroughly wash hands and any exposed skin with soap and water.
- Clean the work area to remove any residual contamination.

- Decontaminate or dispose of used PPE according to institutional guidelines.

First Aid Measures

Immediate action is required in case of exposure.

Exposure Route	First Aid Procedure
Inhalation	Move the victim to fresh air.[4] If breathing is difficult, administer oxygen. If not breathing, give artificial respiration and seek immediate medical attention.[4]
Skin Contact	Immediately remove contaminated clothing.[4] [7] Wash the affected area with soap and plenty of water for at least 15 minutes.[4][7] Seek medical attention if irritation persists.[7]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[4][8] Remove contact lenses if present and easy to do.[8] Seek immediate medical attention.[8]
Ingestion	Do NOT induce vomiting.[4] Rinse mouth with water.[4] Never give anything by mouth to an unconscious person.[4] Call a physician or poison control center immediately.[4]

Storage and Disposal Plan

Storage:

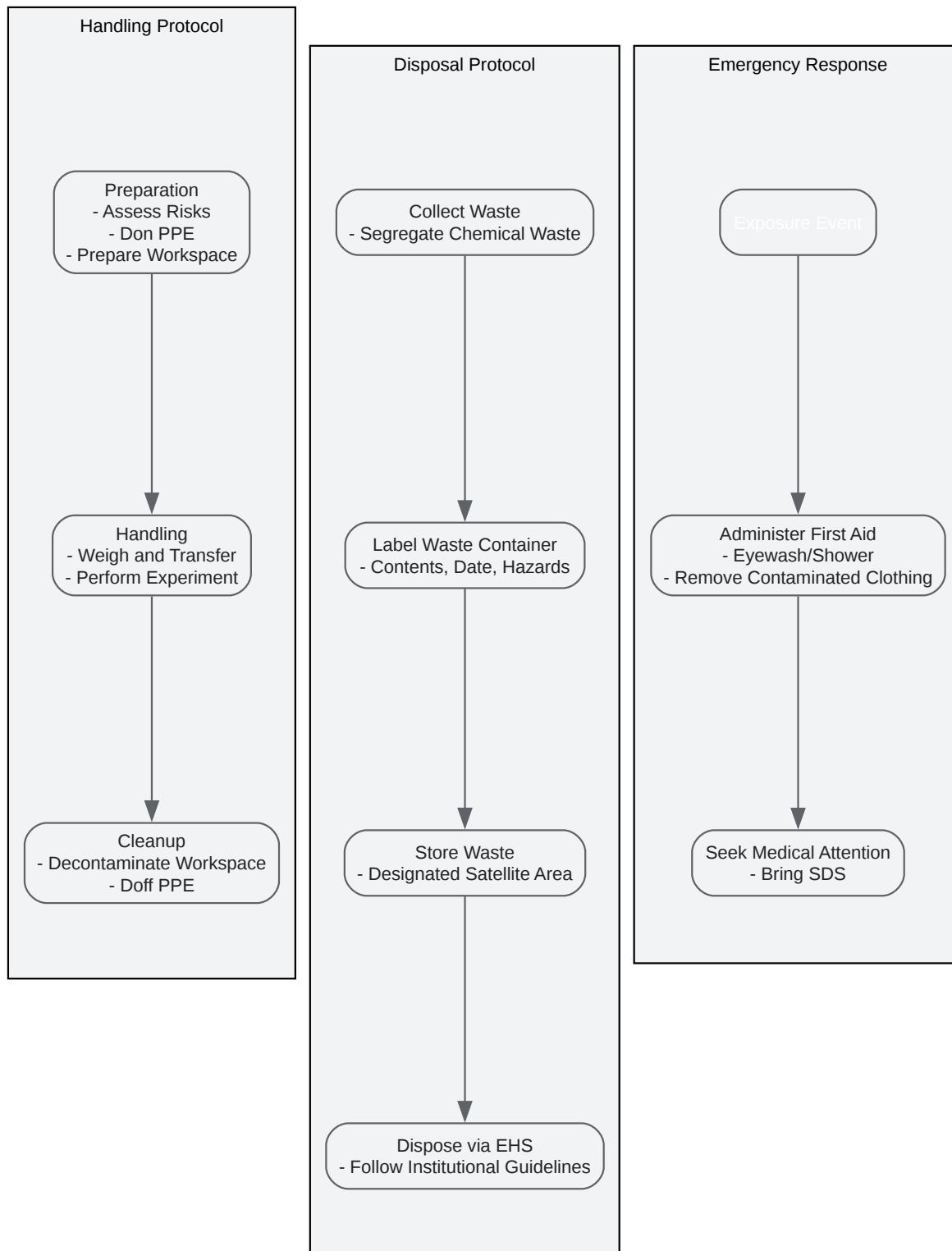
- Store in a tightly closed container in a dry, cool, and well-ventilated area.[4]
- Keep away from incompatible materials such as strong oxidizing agents.[6]
- Store apart from foodstuff containers.[4]

Disposal:

- Dispose of waste in accordance with local, state, and federal regulations.
- The material can be sent to a licensed chemical destruction plant or disposed of by controlled incineration with flue gas scrubbing.[\[4\]](#)
- Do not discharge into sewer systems or contaminate water, foodstuffs, feed, or seed.[\[4\]](#)
- Contaminated packaging should be treated as the chemical itself and disposed of accordingly.

Workflow Diagrams

The following diagrams illustrate the standard operating procedures for handling and disposing of **4-Phenoxybenzonitrile**.

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Caption: Workflow for handling, disposal, and emergency response for **4-Phenoxybenzonitrile**.

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